

An In-Depth Technical Guide to Quinoline-6-sulfonic acid

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Compound of Interest

Compound Name: Quinoline-6-sulfonic acid

Cat. No.: B189126

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Quinoline-6-sulfonic acid, identified by the CAS number 65433-95-6, is a key heterocyclic aromatic organic compound. As a derivative of quinoline, it serves as a versatile building block in medicinal chemistry and materials science.^[1] The quinoline scaffold itself is a privileged structure, forming the core of numerous pharmacologically active compounds, including those with anticancer, antimalarial, and antibacterial properties.^{[1][2][3]} The introduction of a sulfonic acid group at the 6-position enhances the molecule's reactivity and polarity, making it a valuable intermediate for the synthesis of more complex molecules, particularly in the development of novel therapeutics such as kinase inhibitors.^{[4][5]} This guide provides a comprehensive overview of its chemical properties, synthesis, applications, and safety protocols.

Chemical Structure

The structure of **quinoline-6-sulfonic acid** consists of a quinoline ring system with a sulfonic acid group (-SO₃H) attached to the carbon at the 6th position.

Canonical SMILES: O=S(=O)(O)C1=CC=C2N=CC=CC2=C1

InChI Key: PLUQFBYKHVFHMZ-UHFFFAOYSA-N

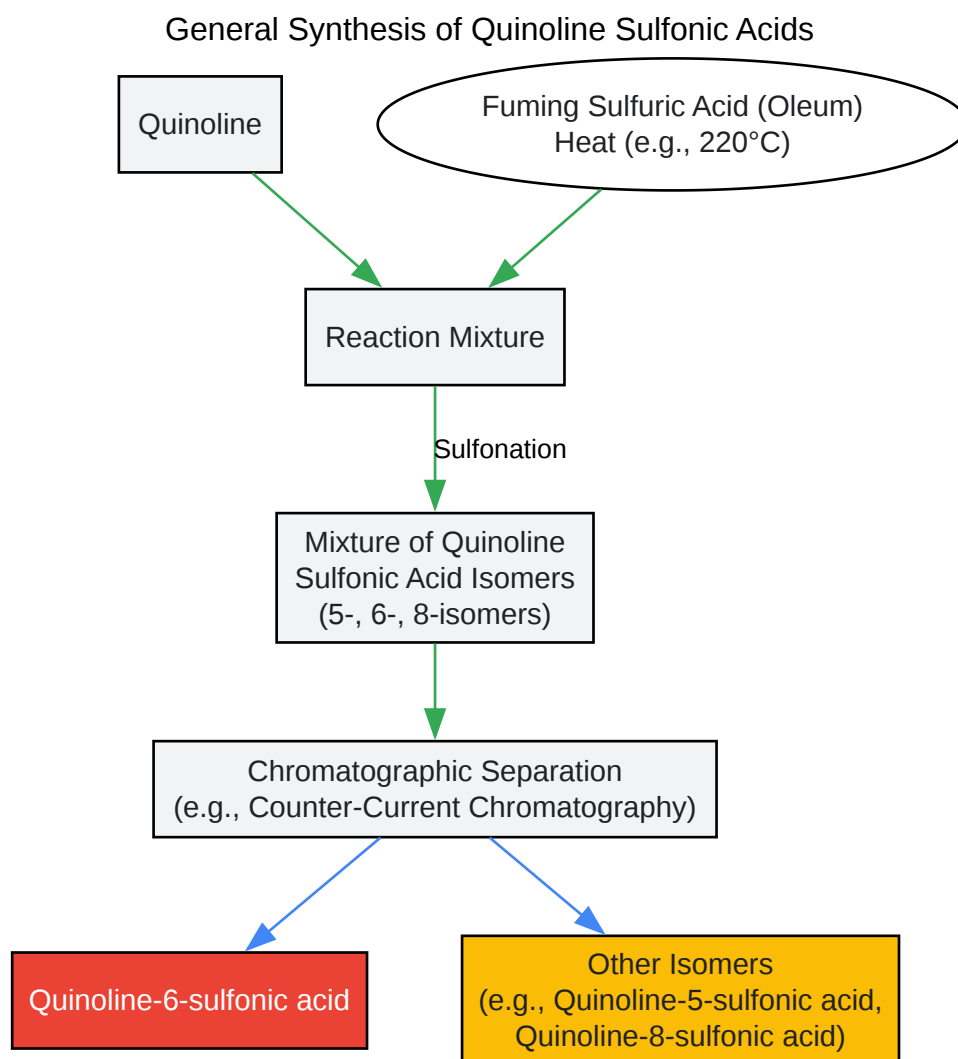
Physicochemical and Identification Data

The fundamental properties and identifiers of **quinoline-6-sulfonic acid** are summarized in the table below for easy reference.

Property	Value
CAS Number	65433-95-6
Molecular Formula	C ₉ H ₇ NO ₃ S
Molecular Weight	209.22 g/mol
IUPAC Name	quinoline-6-sulfonic acid
Synonyms	6-Quinolinesulfonic acid, Quinoline-6-sulphonic acid
Appearance	Solid (form may vary)
Purity	Typically available in purities of 95+%

Synthesis and Manufacturing Process

The primary route for the synthesis of quinoline sulfonic acids is through the electrophilic sulfonation of quinoline. This reaction is typically carried out under vigorous conditions using a strong sulfonating agent, such as fuming sulfuric acid (oleum).^[6] It is important to note that the direct sulfonation of quinoline often results in a mixture of isomers, with the 5-sulfonic acid and 8-sulfonic acid derivatives being common products.^[6] The formation of **quinoline-6-sulfonic acid** is also possible, but its isolation may require specific reaction conditions or advanced separation techniques.



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General Synthesis of Quinoline Sulfonic Acids

Experimental Protocol: General Sulfonation of Quinoline

The following is a general protocol for the sulfonation of quinoline. Researchers should be aware that this procedure will likely yield a mixture of isomers, and subsequent purification will be necessary to isolate **quinoline-6-sulfonic acid**.

Materials:

- Quinoline
- Fuming sulfuric acid (oleum)
- Water
- Sodium hydroxide (for neutralization)
- Appropriate glassware and safety equipment

Procedure:

- In a flask equipped with a reflux condenser and stirrer, cautiously add quinoline to fuming sulfuric acid. The reaction is exothermic and should be controlled.
- Heat the mixture to a high temperature (e.g., 220°C) and maintain for several hours.[\[6\]](#)
- After the reaction is complete, cool the mixture to room temperature.
- Carefully pour the reaction mixture into cold water or onto ice with vigorous stirring.
- The product may precipitate upon dilution. Neutralize the solution with a base like sodium hydroxide to facilitate precipitation if necessary.
- Filter the crude product and wash with cold water.
- The resulting solid is a mixture of quinoline sulfonic acid isomers.

Isomer Separation

Due to the formation of multiple positional isomers during sulfonation, separation is a critical step. Advanced chromatographic techniques such as pH-zone-refining counter-current chromatography have been shown to be effective in separating polysulfonated quinoline derivatives.[\[7\]](#) This method allows for the isolation of specific isomers with high purity.[\[7\]](#)

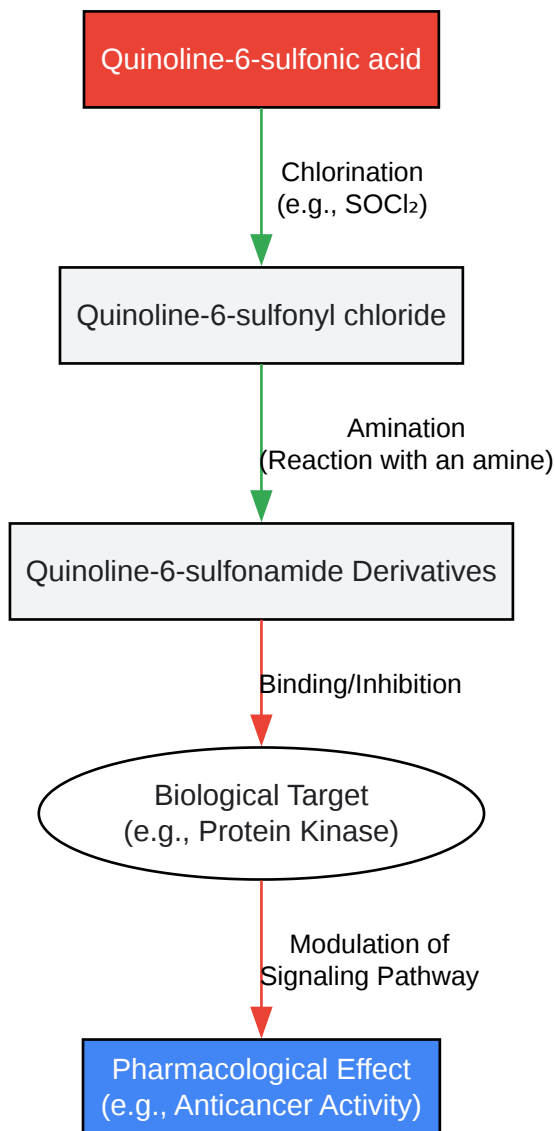
Applications in Research and Drug Development

Quinoline-6-sulfonic acid is a valuable intermediate in the synthesis of various functional molecules. The sulfonic acid group can be readily converted into other functional groups, such

as sulfonyl chlorides and sulfonamides, which are key components in many pharmaceutical compounds.[6]

- **Kinase Inhibitors:** Quinoline-based molecules are prominent as kinase inhibitors in cancer therapy.[4][5][8] The quinoline scaffold can effectively bind to the ATP-binding site of kinases, and derivatives of **quinoline-6-sulfonic acid** can be synthesized to target specific kinases involved in cancer signaling pathways.[5][8]
- **Anticancer Agents:** Quinoline sulfonamides have been investigated as inhibitors of carbonic anhydrase IX, an enzyme associated with hypoxic tumors.[9]
- **Antimicrobial and Anti-inflammatory Agents:** The quinoline nucleus is a core component of many antimicrobial and anti-inflammatory drugs.[2] **Quinoline-6-sulfonic acid** serves as a starting material for the synthesis of novel derivatives with potential therapeutic effects in these areas.
- **Materials Science:** The rigid and planar structure of the quinoline ring makes its derivatives suitable for applications in materials science, such as in the development of dyes and fluorescent probes.[10]

Derivatization of Quinoline-6-sulfonic acid for Drug Discovery



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Derivatization of **Quinoline-6-sulfonic acid**

Safety and Handling

Quinoline-6-sulfonic acid is classified as a hazardous substance and must be handled with appropriate safety precautions.

GHS Hazard Classification:

- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns and eye damage)
- Specific Target Organ Toxicity (Single Exposure): Category 3, Respiratory tract irritation (May cause respiratory irritation)

The following table summarizes the precautionary statements for handling **quinoline-6-sulfonic acid**.

Category	P-Statement	Precaution
Prevention	P260	Do not breathe dust/fume/gas/mist/vapors/spray.
P264	Wash face, hands, and any exposed skin thoroughly after handling.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
Response	P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P310	Immediately call a POISON CENTER or doctor/physician.	
Storage	P405	Store locked up.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.	

Disposal

P501

Dispose of contents/container to an approved waste disposal plant.

Conclusion

Quinoline-6-sulfonic acid is a significant chemical intermediate with broad applications, particularly in the field of drug discovery. Its synthesis via the sulfonation of quinoline presents challenges in isomer separation, which can be overcome with modern chromatographic techniques. The ability to derivatize the sulfonic acid group into sulfonamides and other functionalities makes it a valuable precursor for the development of novel therapeutics targeting a range of diseases. Proper safety and handling procedures are essential when working with this corrosive and irritant compound. This guide provides a foundational understanding for researchers and professionals working with **quinoline-6-sulfonic acid**.

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